

# In-Depth Technical Guide: Safety and Handling of Olsalazine Dimethyl Ester-13C12

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Olsalazine Dimethyl Ester-13C12

Cat. No.: B15599952

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Olsalazine Dimethyl Ester-13C12**. As specific safety and toxicological data for this isotopically labeled compound are not publicly available, the information presented herein is largely extrapolated from the parent compound, Olsalazine, and its sodium salt. It is imperative that this compound be handled with caution by trained personnel in a laboratory setting.

## Chemical and Physical Properties

**Olsalazine Dimethyl Ester-13C12** is a stable isotope-labeled derivative of Olsalazine Dimethyl Ester, which serves as an intermediate in the synthesis of Olsalazine-13C12 Sodium Salt.[1] Olsalazine itself is an anti-inflammatory drug used in the management of ulcerative colitis.[2]

Table 1: Physical and Chemical Properties of **Olsalazine Dimethyl Ester-13C12**

Property	Value	Source
Chemical Name	Olsalazine Dimethyl Ester-13C12	Clinivex
Molecular Formula	C413C12H14N2O6	Clinivex
Molecular Weight	342.2 g/mol	Clinivex
Appearance	Yellow Solid	BOC Sciences
Solubility	Dichloromethane	BOC Sciences
Stability	No data available; handle as a potentially labile compound.	-
Storage Condition	No data available; store in a cool, dry, well-ventilated area in a tightly sealed container.[3]	Inferred from Olsalazine Sodium

## Safety and Hazard Information

The hazard profile of **Olsalazine Dimethyl Ester-13C12** has not been formally established. Therefore, it is prudent to handle it with the same precautions as its parent compound, Olsalazine Sodium, which is classified with the following hazards.

Table 2: Hazard Identification for Olsalazine Sodium (Parent Compound)

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3][4][5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation.[3][4][5]

Warning: Based on the parent compound, **Olsalazine Dimethyl Ester-13C12** may be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[3][4][5] Long-term exposure to the parent compound has been associated with potential adverse effects on the kidneys.[6] Some individuals with a hypersensitivity to sulfasalazine may experience a similar reaction to olsalazine.[7]

## Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **Olsalazine Dimethyl Ester-13C12**.

### Engineering Controls

- Work in a well-ventilated area. The use of a laboratory fume hood or other local exhaust ventilation is recommended to control airborne levels.[1]

### Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[1]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile) and a lab coat.[1]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator should be worn.[4]

### General Hygiene

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust.[4]
- Wash hands thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the laboratory.

### First Aid Measures

In the event of exposure, follow these first aid guidelines, which are based on the parent compound, Olsalazine.

Table 3: First Aid Measures for Olsalazine Exposure

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]

## Spills and Disposal

### Spill Response

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE as described in Section 3.0.
- Avoid generating dust.
- For small spills, carefully sweep up the solid material and place it into a sealed container for disposal.
- Clean the spill area thoroughly with a damp cloth.
- Prevent the spilled material from entering drains or waterways.[1][5]

## Waste Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

## Experimental Protocols

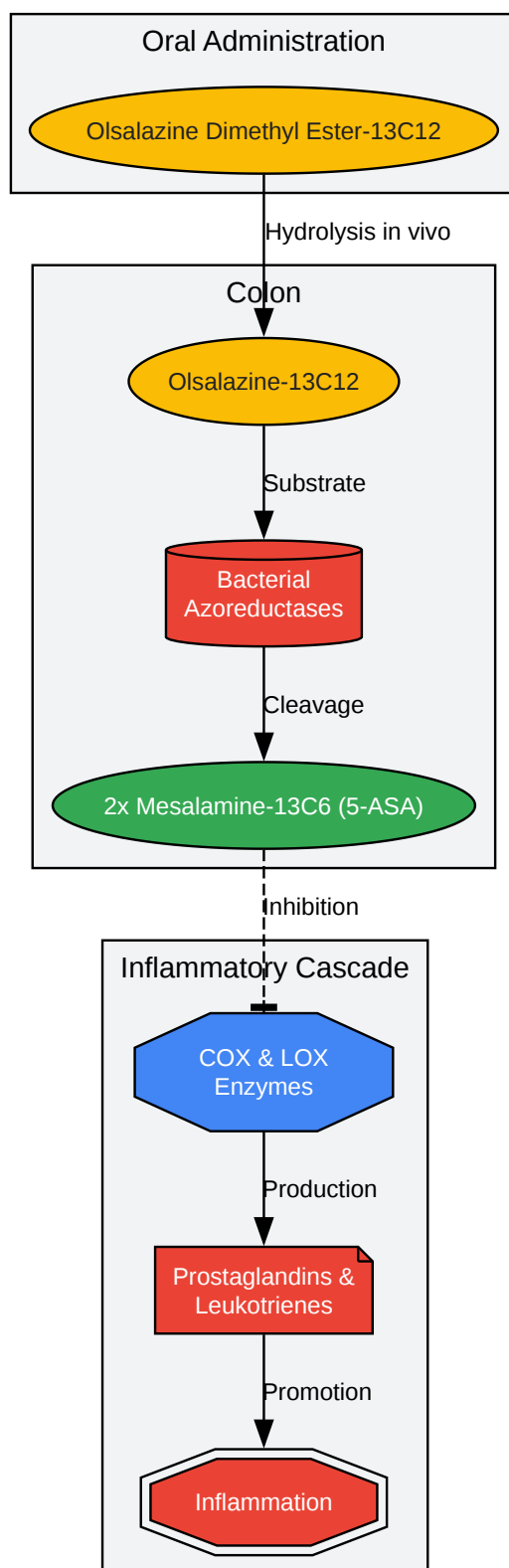
The following are generalized experimental protocols that may be adapted for use with **Olsalazine Dimethyl Ester-13C12**. Given its solubility in dichloromethane, initial stock solutions should be prepared in this solvent. Further dilutions into aqueous buffers for cell-based assays may be possible but should be tested for solubility and stability.

## Preparation of Stock Solution

- Objective: To prepare a 10 mM stock solution of **Olsalazine Dimethyl Ester-13C12**.
- Materials:
  - **Olsalazine Dimethyl Ester-13C12**
  - Dichloromethane (DCM), anhydrous
  - Glass vial with a PTFE-lined cap
  - Analytical balance
  - Micropipettes
- Procedure:
  1. Weigh out 3.422 mg of **Olsalazine Dimethyl Ester-13C12** and transfer it to a clean, dry glass vial.
  2. Using a micropipette, add 1.0 mL of anhydrous dichloromethane to the vial.
  3. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
  4. Store the stock solution at -20°C, protected from light.

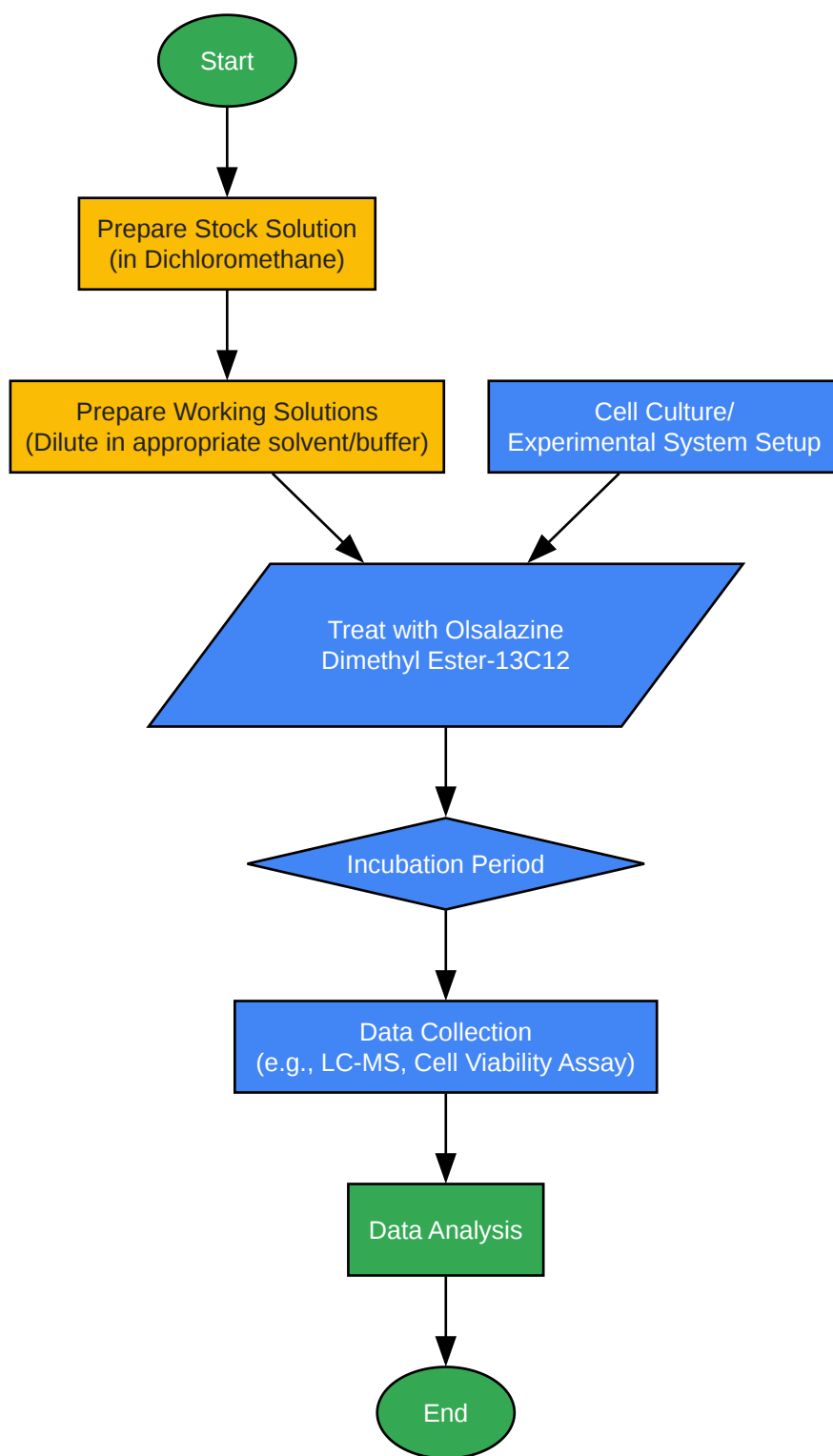
## Signaling Pathways and Workflows

Olsalazine is a prodrug that is converted to two molecules of the active agent, mesalamine (5-aminosalicylic acid or 5-ASA), by azoreductases in the colon. Mesalamine is believed to exert its anti-inflammatory effects through the inhibition of the cyclooxygenase (COX) and lipoxygenase pathways, thereby reducing the production of prostaglandins and leukotrienes.



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Caption: Mechanism of Action of Olsalazine.



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Caption: General Experimental Workflow.



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Address: 3281 E Guasti Rd

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